

An In-depth Technical Guide to the Physicochemical Properties of 2,6-Diethylaniline

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Compound of Interest

Compound Name: 2,6-Diethylaniline

Cat. No.: B152787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,6-Diethylaniline**. The information is curated for professionals in research and development, particularly in the fields of chemistry and drug development. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations of key chemical processes involving **2,6-Diethylaniline**.

Core Physicochemical Data

2,6-Diethylaniline is a significant chemical intermediate, appearing as a colorless to pale yellow or reddish-brown liquid.^{[1][2]} Its primary applications are in the synthesis of dyes, pigments, pharmaceuticals, and agricultural chemicals, such as herbicides.^{[1][3][4]} It also serves as a corrosion inhibitor.^[5] The following tables summarize its key physicochemical properties.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ N	[6][7]
Molecular Weight	149.23 - 149.24 g/mol	[5][6][7]
Physical State	Liquid at 15-20 °C	[6][8]
Appearance	Colorless to pale yellow or reddish-brown liquid	[1][2][9]
Odor	Slight amine odor	[1][5]
Density	0.906 g/mL at 25 °C	[2][10][11]
Specific Gravity (20/20)	0.96	[6]
Boiling Point	216 - 243 °C	[2][5][6][10]
Melting Point	3 - 4 °C	[2][12][13]
Vapor Pressure	0.02 mmHg at 20 °C	[2][10]
Refractive Index	n _{20/D} 1.545	[2][10][11]
Flash Point	115 - 123 °C (closed cup)	[6][10][14]

Solubility and Partitioning

Property	Value	Source(s)
Water Solubility	0.67 g/L at 26.7 °C (sparingly soluble)	[1][2][11]
Solubility in Organic Solvents	Soluble in ether, alcohol, benzene, chloroform	[5][6][11]
logP (Octanol/Water Partition Coefficient)	2.87 - 2.92	[12][13]
pKa	4.13 ± 0.10 (Predicted)	[2]

Experimental Protocols for Physicochemical Property Determination

The following sections detail the general experimental methodologies for determining the key physicochemical properties of organic compounds like **2,6-Diethylaniline**. These protocols are based on standard laboratory techniques and OECD guidelines for the testing of chemicals.[\[1\]](#)
[\[2\]](#)

Determination of Melting Point

The melting point of a solid organic compound is a crucial indicator of its purity. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure substance, while impurities tend to depress and broaden the melting range.[\[5\]](#)

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid compound is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[\[13\]](#)[\[15\]](#)
- **Apparatus:** The capillary tube is attached to a thermometer, and both are placed in a heating bath (e.g., Thiele tube with mineral oil) or a melting point apparatus with a heated metal block.[\[5\]](#)[\[15\]](#)
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute as the expected melting point is approached.[\[5\]](#)
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has turned into a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[\[15\]](#)

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[11\]](#)

Methodology: Micro Boiling Point Determination

- **Sample Preparation:** A small volume (a few drops) of the liquid is placed in a small test tube or fusion tube.^{[9][10]}
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.^[10]
- **Heating:** The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., Thiele tube or aluminum block).^{[9][10]}
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[16]

Determination of Water Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a specified amount of solvent at a given temperature.

Methodology: Shake-Flask Method

- **Sample Preparation:** A known amount of **2,6-Diethylaniline** is added to a known volume of water in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, and if an excess of the solute is present, the undissolved portion is separated from the saturated solution by centrifugation or filtration.
- **Quantification:** The concentration of **2,6-Diethylaniline** in the aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy. The solubility is then expressed in g/L or mol/L.

Determination of pKa

The pKa is a measure of the acidity of a compound. For an amine like **2,6-Diethylaniline**, the pKa refers to the acidity of its conjugate acid, the anilinium ion.

Methodology: Potentiometric Titration

- **Solution Preparation:** A known concentration of **2,6-Diethylaniline** is dissolved in a suitable solvent (often a mixture of water and an organic solvent to ensure solubility).
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- **pH Measurement:** The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- **Data Analysis:** A titration curve (pH vs. volume of titrant added) is plotted. The pKa is the pH at the half-equivalence point, where half of the aniline has been protonated. Computational methods based on electronic structure calculations can also be used to predict pKa values. [\[17\]](#)[\[18\]](#)

Determination of logP (Octanol/Water Partition Coefficient)

The logP value is a measure of a compound's lipophilicity and is a critical parameter in drug development, influencing absorption, distribution, metabolism, and excretion (ADME) properties.

Methodology: Shake-Flask Method

- **Phase Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other.
- **Partitioning:** A known amount of **2,6-Diethylaniline** is dissolved in one of the phases (usually the one in which it is more soluble). The two phases are then combined in a separatory funnel and shaken vigorously for a set period to allow for partitioning between the two layers.
- **Phase Separation:** The mixture is allowed to stand until the two phases have completely separated.
- **Quantification:** The concentration of **2,6-Diethylaniline** in both the n-octanol and the aqueous phase is determined using an appropriate analytical method (e.g., HPLC-UV).

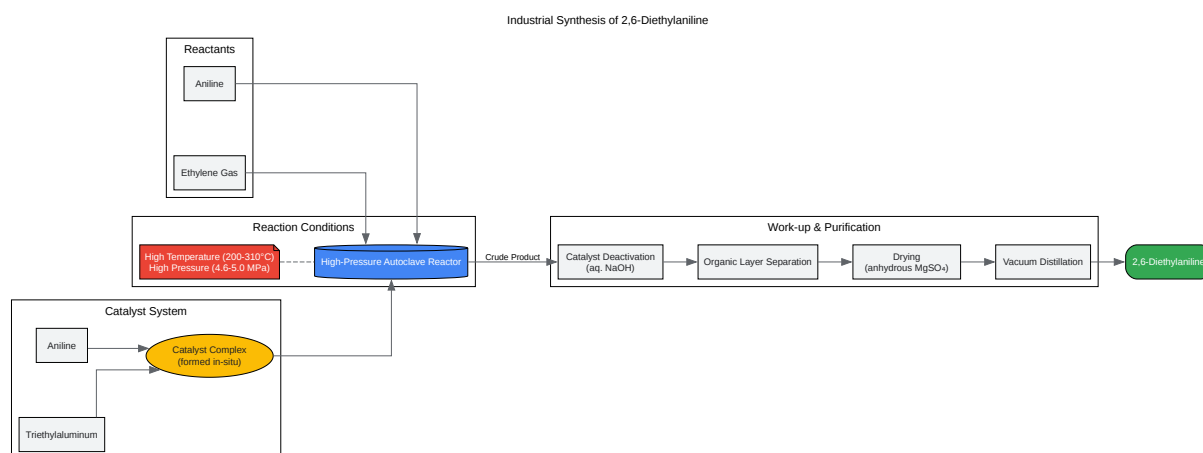
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of P.[19]

Alternative Methodology: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

A faster, indirect method involves correlating the retention time of the compound on a reverse-phase HPLC column (with a nonpolar stationary phase) to the logP values of a series of known standards.[20]

Visualizations of Chemical Processes

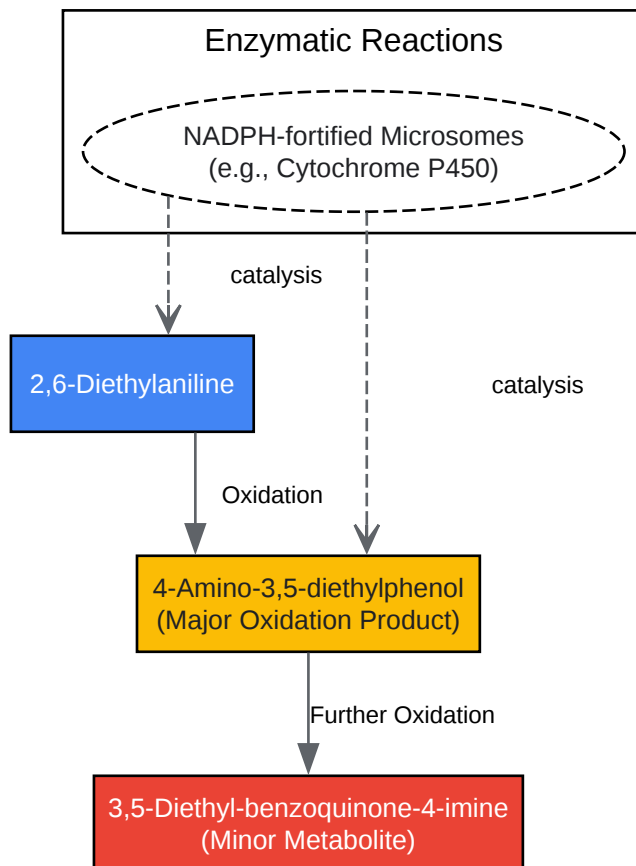
The following diagrams, generated using the DOT language, illustrate key processes involving **2,6-Diethylaniline**.



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Caption: Experimental workflow for the industrial synthesis of **2,6-Diethylaniline**.

Metabolic Pathway of 2,6-Diethylaniline



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Caption: Metabolic pathway of **2,6-Diethylaniline** in microsomal systems.

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